

4-Bromopyrene molecular weight and formula

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Compound of Interest

Compound Name: **4-Bromopyrene**

Cat. No.: **B044933**

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An In-depth Technical Guide on the Core Properties of **4-Bromopyrene**

This technical guide provides essential information regarding the molecular properties of **4-Bromopyrene**, a compound of interest for researchers, scientists, and professionals in drug development.

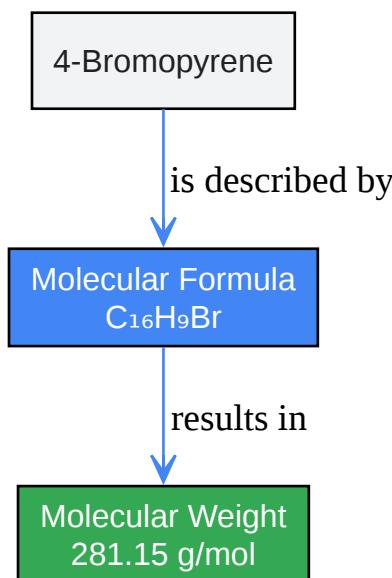
Core Molecular Data

4-Bromopyrene is a halogenated derivative of pyrene.^[1] Its fundamental molecular characteristics are summarized below, providing a foundational dataset for research and development activities.

Property	Value	Source
Chemical Formula	C ₁₆ H ₉ Br	[1] [2] [3] [4] [5]
Molecular Weight	281.15 g/mol	[2] [3] [4] [5]
CAS Number	1732-26-9	[1] [2]

Logical Relationship of Molecular Properties

The relationship between the chemical name, its empirical formula, and its calculated molecular weight is a fundamental concept in chemistry. The formula dictates the composition of the molecule, from which the molecular weight is derived.



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Caption: Logical flow from chemical name to molecular formula and weight.

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